

# NDI-101150: Application Notes and Protocols for Cell Culture Experiments

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## Compound of Interest

Compound Name:	NDI-101150
CAS No.:	2628486-22-4
Cat. No.:	B15613597

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These application notes provide detailed protocols for the solubilization and preparation of **NDI-101150** for in vitro cell culture experiments. **NDI-101150** is a potent and highly selective oral inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1), a key negative regulator of immune cell function.[1][2] By inhibiting HPK1, **NDI-101150** enhances the activation of T cells, B cells, and dendritic cells, promoting a robust anti-tumor immune response.[3][4]

## Data Presentation

### NDI-101150 Properties and Solubility

Property	Value	Source
Molecular Weight	486.54 g/mol	[1][5]
CAS Number	2628486-22-4	[1][6]
Appearance	Solid powder	[7]
Purity	>98% (typical)	
Storage (Powder)	-20°C for up to 3 years	[5][7]
Storage (in Solvent)	-80°C for up to 1 year	[7]

Solvent	Solubility (25°C)	Molar Concentration	Source
DMSO	12 mg/mL	24.66 mM	[1]
Ethanol	3 mg/mL	6.16 mM	[1]
Water	Insoluble	-	[1]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM NDI-101150 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NDI-101150** in dimethyl sulfoxide (DMSO). High-quality, anhydrous DMSO is recommended to ensure the stability of the compound.

Materials:

- **NDI-101150** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- **Pre-handling:** Before opening, bring the vial of **NDI-101150** powder to room temperature to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **NDI-101150** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4865 mg of **NDI-101150** (Mass = Molarity x Volume x Molecular Weight).
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the tube containing the **NDI-101150** powder.
- **Mixing:** Vortex the solution for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Sterilization (Optional):** If required for the specific cell culture application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to one year).

## Protocol 2: Preparation of NDI-101150 Working Solution for Cell Culture

This protocol outlines the dilution of the DMSO stock solution to the final working concentration in cell culture medium.

#### Materials:

- 10 mM **NDI-101150** stock solution in DMSO

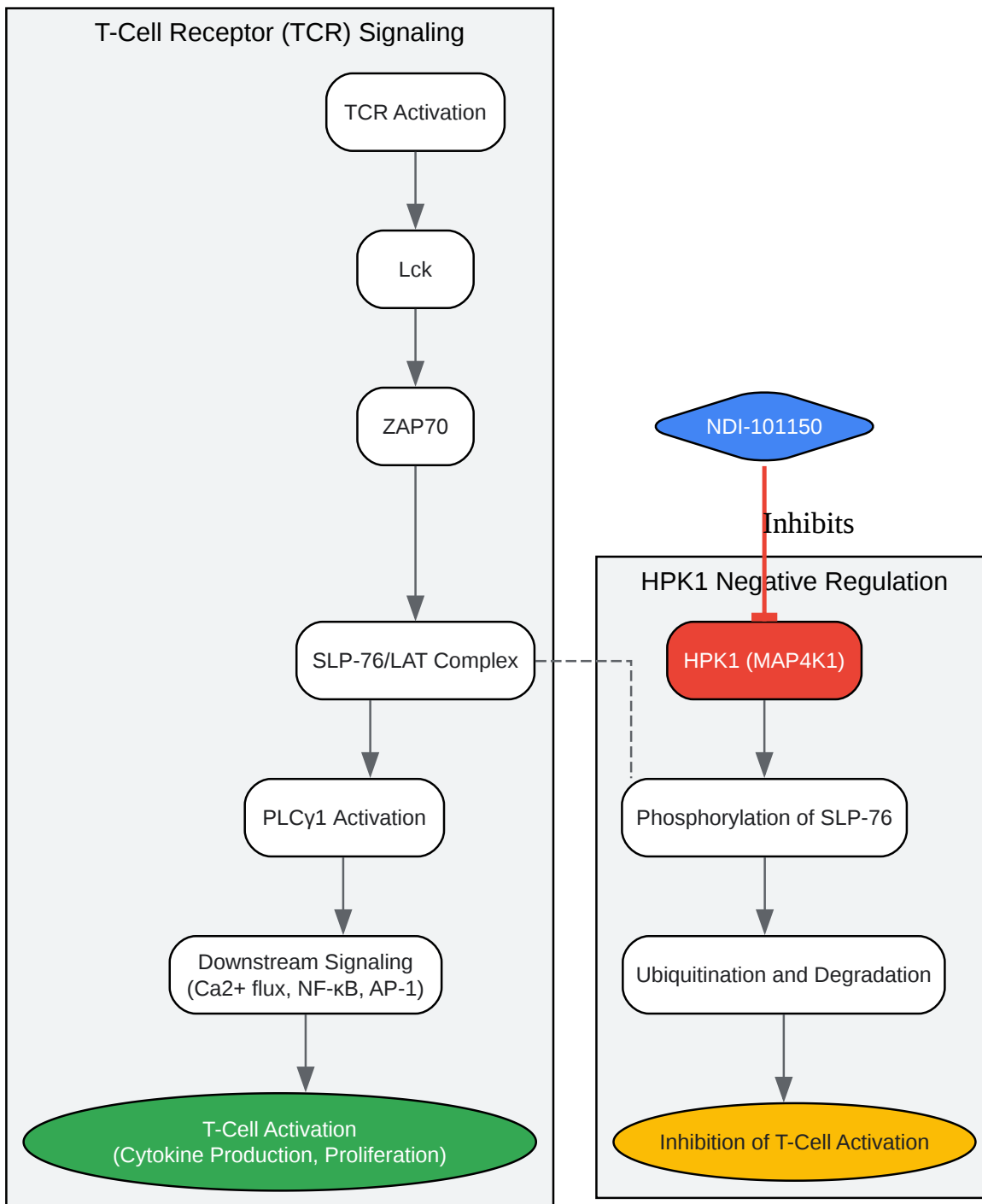
- Complete cell culture medium, pre-warmed to 37°C
- Sterile conical tubes or multi-well plates
- Pipettes and sterile filter tips

#### Procedure:

- Thawing Stock Solution: Thaw a single aliquot of the 10 mM **NDI-101150** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentration.
  - Important: To prevent precipitation, add the DMSO stock solution to the culture medium while gently vortexing or swirling the medium. Do not add the medium to the concentrated DMSO stock.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity.
- Vehicle Control: Always prepare a vehicle control by adding the same final concentration of DMSO (without **NDI-101150**) to the cell culture medium. This is crucial for distinguishing the effects of the compound from those of the solvent.
- Cell Treatment: Add the prepared working solutions of **NDI-101150** and the vehicle control to your cell cultures. Based on published in vitro studies, a pre-incubation time of 1-2 hours is often employed.

## Mandatory Visualizations

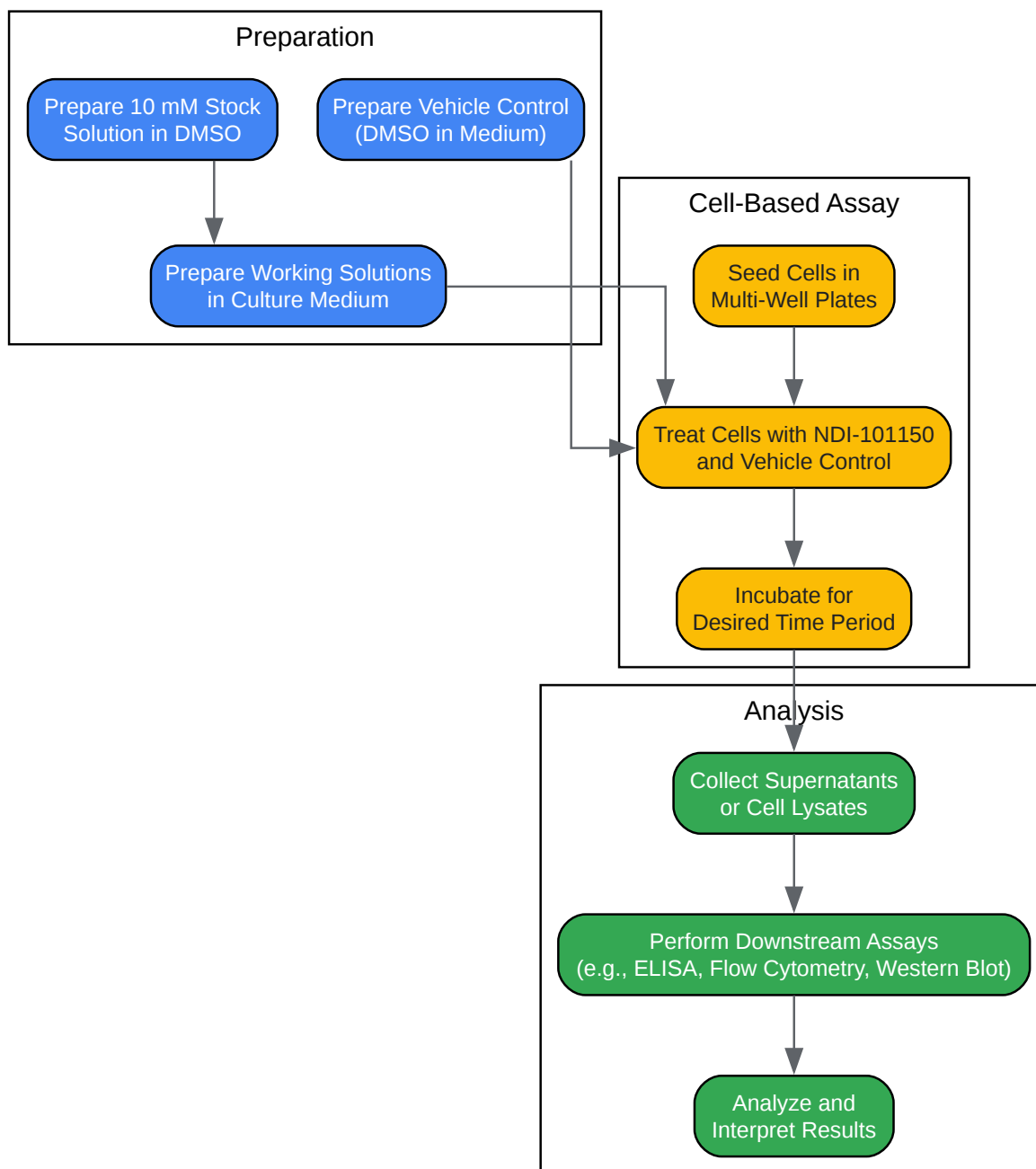
### NDI-101150 Mechanism of Action in T-Cell Activation



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Caption: **NDI-101150** inhibits HPK1, preventing the negative regulation of T-cell activation.

## Experimental Workflow for NDI-101150 in Cell Culture



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Caption: General workflow for preparing and using **NDI-101150** in cell culture experiments.

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